

tert-Butyl N-methylcarbamate CAS number 16066-84-5

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Compound of Interest

Compound Name: *tert-Butyl methylcarbamate*

Cat. No.: *B104107*

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An In-depth Technical Guide to tert-Butyl N-methylcarbamate (CAS: 16066-84-5)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-Butyl N-methylcarbamate, a key reagent in organic synthesis. It covers its chemical and physical properties, spectral data, synthesis protocols, applications, and safety information, presented for the technical professional.

Core Properties and Specifications

tert-Butyl N-methylcarbamate, also known as N-(tert-butoxycarbonyl)methylamine or N-Boc-methanamine, is a carbamate ester.^{[1][2]} Its structure features a methylamino group protected by a tert-butoxycarbonyl (Boc) group. This structure makes it a valuable intermediate in synthetic organic chemistry, particularly where controlled introduction of a methylamino moiety is required.

Data Presentation: Physical and Chemical Properties

The fundamental properties of tert-Butyl N-methylcarbamate are summarized below.

Property	Value	Source(s)
CAS Number	16066-84-5	[2] [3] [4]
Molecular Formula	C6H13NO2	[2] [3] [4]
Molecular Weight	131.17 g/mol	[2] [3] [4]
Appearance	Clear Oil / White to off-white powder/solid	[3] [5]
Boiling Point	176.6 ± 8.0 °C (Predicted)	[3] [5]
Density	0.937 ± 0.06 g/cm ³ (Predicted)	[3] [5]
Solubility	Soluble in DCM, Methanol	[3]
SMILES	CNC(=O)OC(C)(C)C	
InChI Key	JHLVEBNWCCKSGY-UHFFFAOYSA-N	[2] [3]

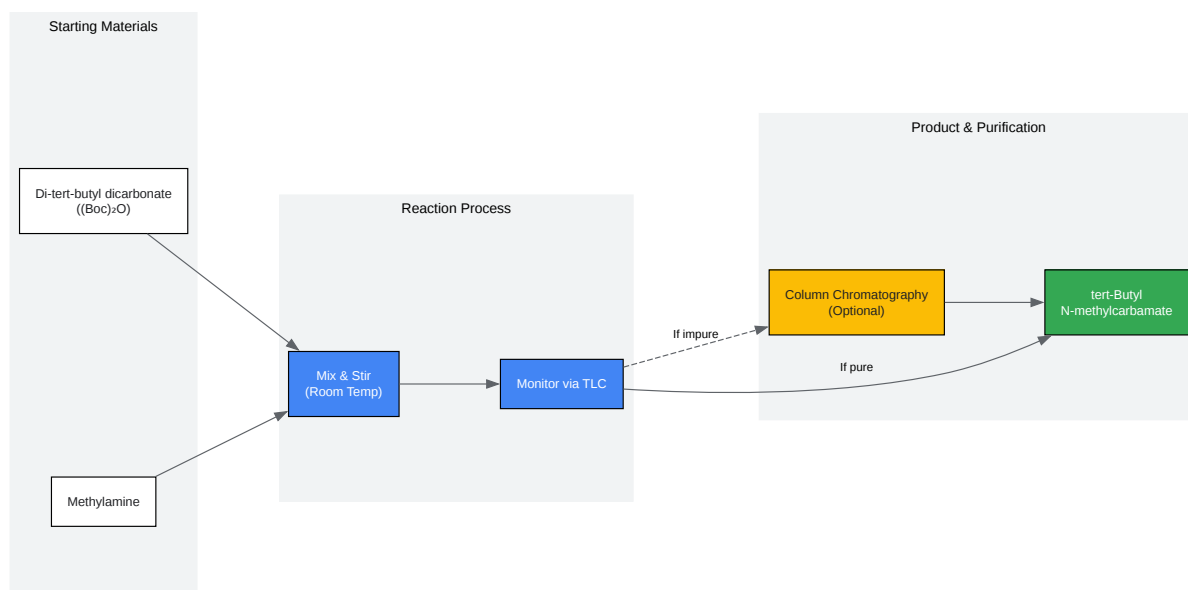
Data Presentation: Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of tert-Butyl N-methylcarbamate.

Spectrum Type	Key Features and Data	Source(s)
¹ H NMR	Predicted (600 MHz, DMSO-d ₆): δ 6.63 (br. s., 1H), 2.49 (br. s., 3H), 1.37 (s, 9H)	[5]
¹³ C NMR	Spectra available from sources like SpectraBase.	[2]
Mass Spec (GC-MS)	Top Peak (m/z): 57; 2nd Highest (m/z): 59; 3rd Highest (m/z): 76	[2]
Infrared (IR)	Spectra available from sources like SpectraBase and NIST.	[2]

Synthesis and Experimental Protocols

The most common and straightforward synthesis of tert-Butyl N-methylcarbamate involves the reaction of methylamine with di-tert-butyl dicarbonate ((Boc)₂O).[3][6] This reaction is a standard method for installing the Boc protecting group onto a primary amine.



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Caption: General workflow for the synthesis of tert-Butyl N-methylcarbamate.

Experimental Protocol: Synthesis

The following is a generalized experimental protocol based on cited methodologies.[3][6]

- **Reagent Preparation:** In a suitable reaction vessel, combine equimolar amounts (e.g., 1.0 mmol) of di-tert-butyl dicarbonate ((Boc)₂O) and monomethylamine. The reaction is typically carried out at room temperature.
- **Reaction:** The mixture is stirred at room temperature.

- **Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC) to observe the consumption of the starting materials and the formation of the product.
- **Work-up & Purification:** In many cases, the resulting product is of sufficient purity and requires no further purification.^{[3][6]} If impurities are present, the product can be purified by silica gel column chromatography.^{[3][6]}

Experimental Protocol: Purification

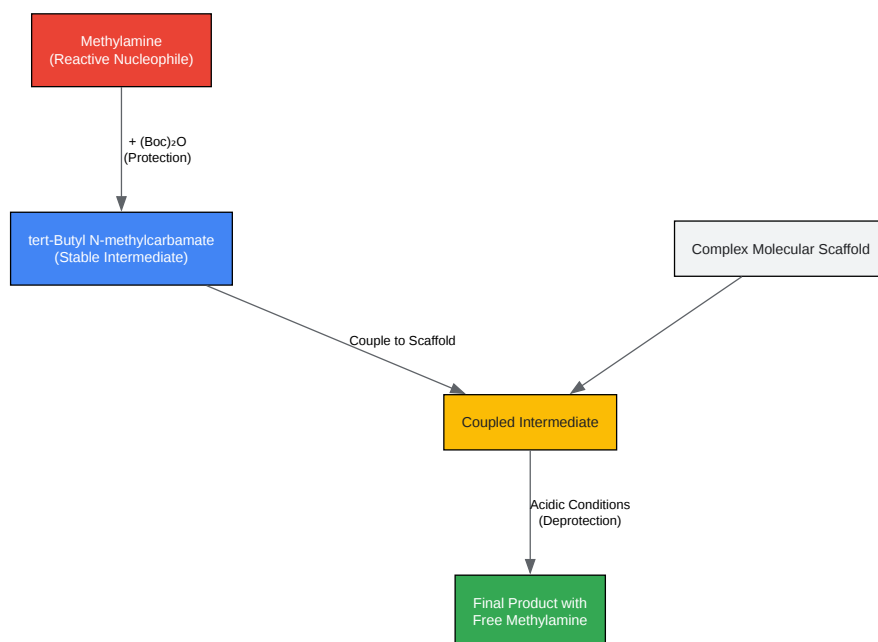
- **Column Preparation:** A silica gel column is prepared using a suitable solvent system. A common eluent is a mixture of ethyl acetate and petroleum ether (e.g., 1:2 ratio).^{[3][6]}
- **Loading:** The crude product is dissolved in a minimal amount of the eluent or a compatible solvent and loaded onto the column.
- **Elution:** The product is eluted from the column, and fractions are collected.
- **Analysis:** The collected fractions are analyzed by TLC to identify those containing the pure product.
- **Solvent Removal:** The solvent is removed from the pure fractions under reduced pressure to yield the final product.

Applications in Research and Drug Development

The primary utility of tert-Butyl N-methylcarbamate lies in its role as a protected form of methylamine. The Boc group is a widely used amine-protecting group in multi-step organic synthesis due to its stability under various conditions and its ease of removal under acidic conditions.

- **Intermediate for API Synthesis:** It serves as a key substituent in the synthesis of complex molecules, such as PF-06463922, which is a macrocyclic inhibitor of Anaplastic Lymphoma Kinase (ALK) and c-ros Oncogene 1 (ROS1).^{[3][6]}
- **Protecting Group Chemistry:** The carbamate functional group is proteolytically stable and can improve a molecule's ability to cross cell membranes.^[7] The Boc group specifically provides a stable, temporary block, allowing other parts of a molecule to be modified without

unintended reactions at the methylamine nitrogen. This is a foundational strategy in the synthesis of pharmaceuticals.



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Caption: Logical role of tert-Butyl N-methylcarbamate in multi-step synthesis.

Safety and Handling

tert-Butyl N-methylcarbamate is classified as acutely toxic if swallowed. Proper handling and storage are essential.

Data Presentation: GHS Safety Information

Identifier	Information	Source(s)
Pictogram	GHS06 (Skull and Crossbones)	
Signal Word	Danger	
Hazard Statements	H301: Toxic if swallowed.	[5]
Precautionary Statements	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[5]
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds	

Handling and First Aid

- Handling: Use in a well-ventilated place.[1][8] Wear suitable personal protective equipment (PPE), including gloves, and safety goggles.[1][8] Avoid formation of dust and aerosols and prevent contact with skin and eyes.[1][8]
- Storage: Store in a dry, cool, and well-ventilated place with the container tightly closed.[1]
- Ingestion: If swallowed, rinse mouth with water and call a poison control center or doctor immediately.[1] Do not induce vomiting.[1]
- Skin Contact: In case of contact, immediately take off contaminated clothing and wash the affected area with soap and plenty of water.[1]
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes.[1]
- Inhalation: Move the person into fresh air. If breathing is difficult, administer oxygen.[1]

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